

Toxicological Profile and Risk Assessment of Gamma-Cyhalothrin: An In-depth Technical Guide

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Compound of Interest		
Compound Name:	gamma-Cyhalothrin	
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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the toxicological profile and risk assessment of **gamma-cyhalothrin**, a potent synthetic pyrethroid insecticide. The information is curated for researchers, scientists, and professionals involved in drug development and safety assessment.

Executive Summary

Gamma-cyhalothrin is a broad-spectrum Type II pyrethroid insecticide, valued for its high efficacy against a wide range of agricultural and public health pests.[1] As the most biologically active isomer of cyhalothrin, its toxicological properties are of significant interest.[1] The primary mechanism of action involves the disruption of nerve function by prolonging the opening of voltage-gated sodium channels in neurons.[2] This leads to hyperexcitability, paralysis, and eventual death of the target insect. While effective as an insecticide, **gamma-cyhalothrin** also presents toxicological risks to non-target organisms, including mammals. Its high mammalian toxicity necessitates a thorough understanding of its pharmacokinetic and toxicodynamic properties for accurate risk assessment.[1] This guide summarizes key toxicological data, details experimental protocols for its assessment, and outlines the risk assessment framework for this important compound.

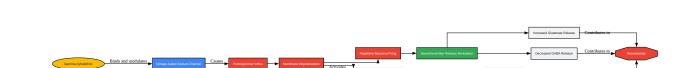
Toxicological Profile

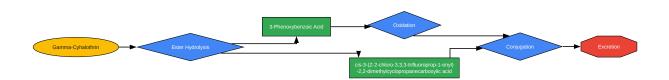


The toxicological profile of **gamma-cyhalothrin** is characterized by its neurotoxic effects, which are a hallmark of pyrethroid insecticides. The data presented here is a synthesis of studies on **gamma-cyhalothrin** and its closely related isomers, lambda-cyhalothrin and cyhalothrin, as the toxicological database for **gamma-cyhalothrin** often leverages data from these related compounds.[3]

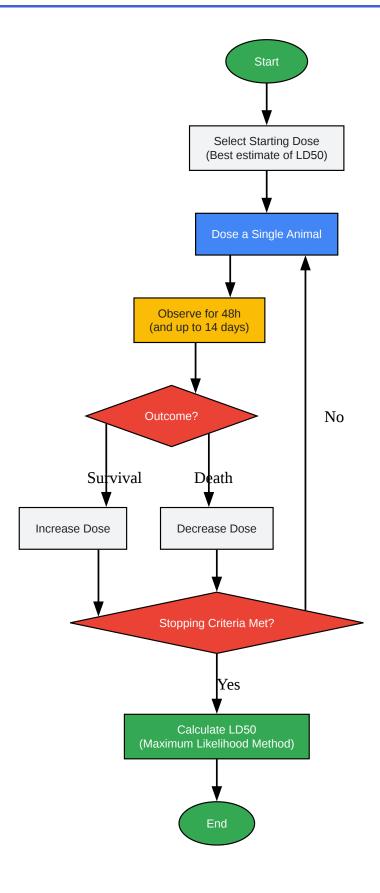
Mechanism of Action

Gamma-cyhalothrin's primary mode of action is the modulation of voltage-gated sodium channels in the nervous system.[2] By binding to a specific site on the alpha-subunit of these channels, it slows both the activation and inactivation kinetics, leading to a persistent influx of sodium ions.[2] This sustained depolarization results in repetitive neuronal firing, leading to the characteristic symptoms of pyrethroid poisoning, including tremors, convulsions, and paralysis. [4]

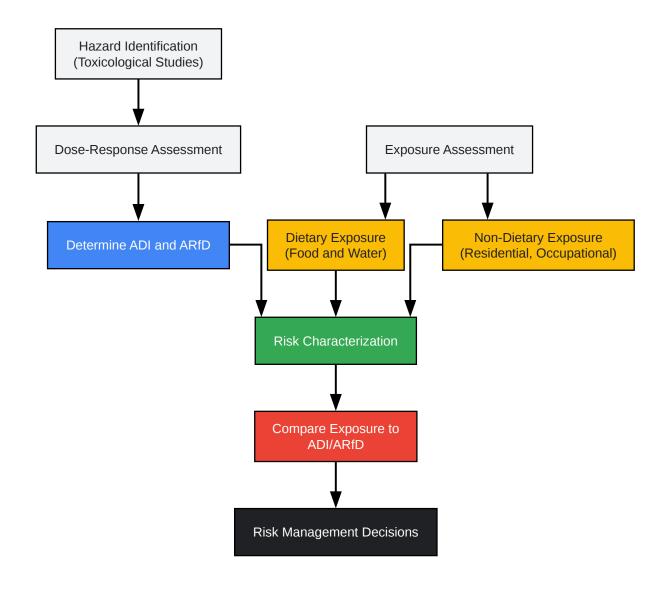












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